

Personal protective equipment for handling 2-Bromo-3-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-3-methylaniline

Cat. No.: B1268886

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Essential Safety and Handling Guide for 2-Bromo-3-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-3-methylaniline**. Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-3-methylaniline is a hazardous chemical that can be harmful if swallowed, inhaled, or comes into contact with skin.^[1] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Therefore, the use of appropriate personal protective equipment is mandatory.

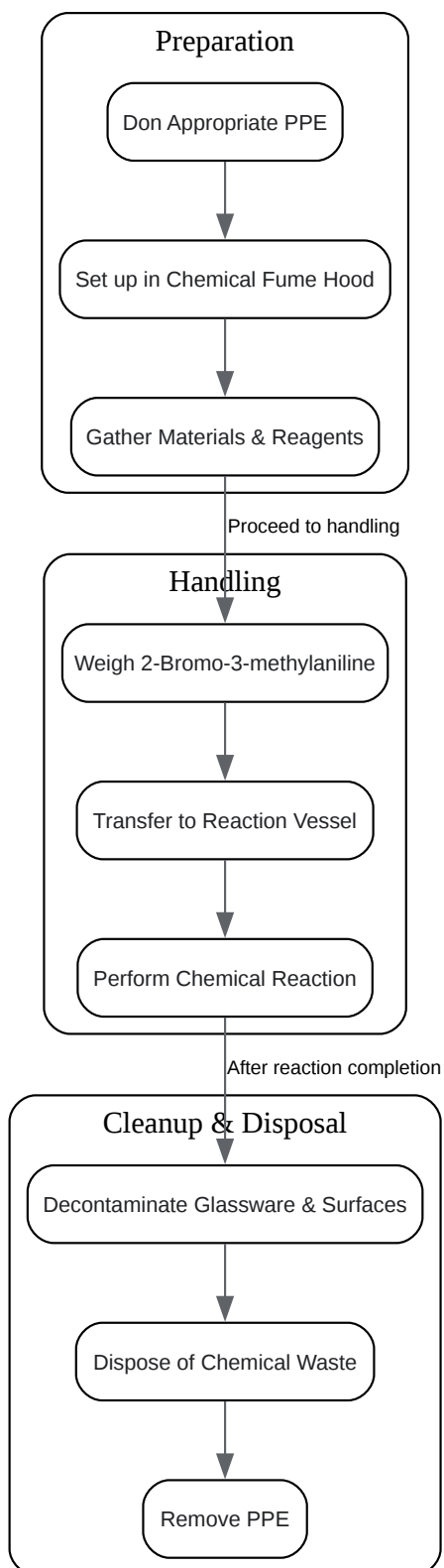
Summary of Required Personal Protective Equipment:

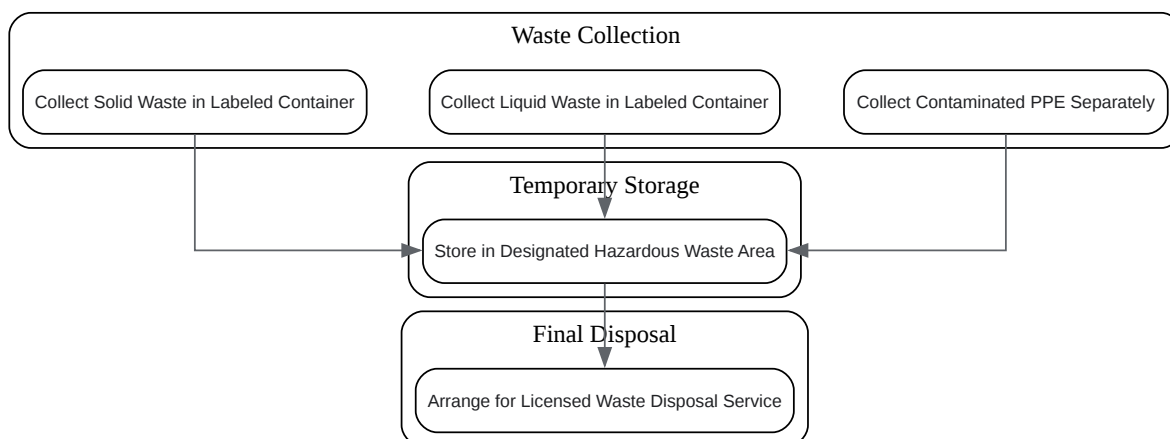
Protection Type	Specification	Rationale
Respiratory Protection	Dust respirator (e.g., N95) or a NIOSH/MSHA approved respirator.[3]	To prevent inhalation of dust or vapors, which can cause respiratory irritation.[1][2]
Hand Protection	Protective gloves (e.g., nitrile rubber).	To avoid skin contact, which can cause irritation and may be harmful.[1][3]
Eye Protection	Safety glasses with side-shields or goggles.[3]	To protect eyes from splashes and dust, which can cause serious eye irritation.[1][2]
Face Protection	Face shield.[3]	Recommended in situations where there is a higher risk of splashing.[3]
Skin and Body Protection	Protective clothing, such as a lab coat.[3]	To prevent contamination of personal clothing and skin.

Safe Handling and Operational Workflow

Proper handling procedures are crucial to minimize exposure and ensure safety. All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][4]

Experimental Workflow for Handling **2-Bromo-3-methylaniline**:





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